

Application Note: Preparation of CCT-251921 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **CCT-251921** in Dimethyl Sulfoxide (DMSO). **CCT-251921** is a potent and selective small-molecule inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and CDK19.[1][2][3] Adherence to this protocol is crucial for ensuring the stability, and consistent performance of the compound in downstream experimental assays.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **CCT-251921**.



| Property | Value |
|--------------------------|----------------------------------------------------------------------------------------------------------|
| Molecular Formula | C21H23CIN6O[1][4] |
| Molecular Weight | 410.9 g/mol [4][5] |
| Appearance | White to off-white solid[4] |
| Purity | >98%[1] |
| Solubility in DMSO | Up to 25 mg/mL (60.84 mM)[4]. Another source suggests 15 mg/mL (36.51 mM)[5]. |
| Storage (Powder) | -20°C for up to 3 years.[5] |
| Storage (Stock Solution) | Aliquoted at -80°C for up to 2 years or -20°C for up to 1 year.[4] Avoid repeated freeze-thaw cycles.[4] |

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of CCT-251921 in DMSO.

2.1 Materials and Equipment

- CCT-251921 powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettors and sterile pipette tips
- Vortex mixer
- Water bath or heat block capable of reaching 60°C
- Sonicator (optional, but recommended)[5]



 Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

2.2 Safety Precautions

- CCT-251921 is a bioactive molecule. Handle with care and use appropriate PPE.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent and can facilitate the absorption of chemicals through the skin.
 Avoid direct contact.

2.3 Step-by-Step Procedure

- Equilibration: Allow the vial of CCT-251921 powder to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the
 desired amount of CCT-251921 powder. For example, to prepare 1 mL of a 10 mM stock
 solution, weigh out 4.11 mg of CCT-251921.
 - Calculation: Mass (mg) = Desired Volume (L) × Desired Concentration (mol/L) × Molecular
 Weight (g/mol) × 1000 (mg/g)
 - Example: Mass = 0.001 L × 0.010 mol/L × 410.9 g/mol × 1000 mg/g = 4.109 mg
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the tube containing the CCT-251921 powder. For the example above, add 1 mL of DMSO.
 - Note: The use of newly opened DMSO is important as hygroscopic (water-absorbed)
 DMSO can significantly impact the solubility of the product.[4]

Dissolution:

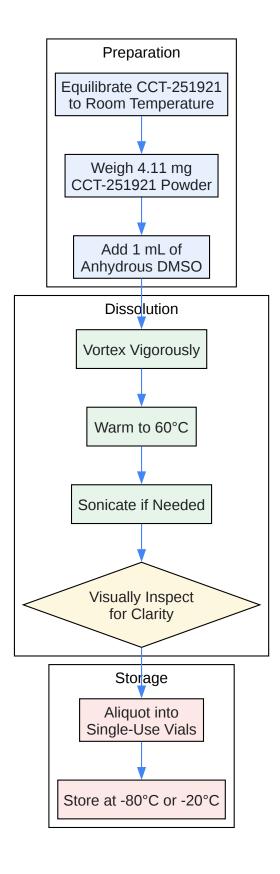
- Vortex the solution vigorously for 1-2 minutes.
- To achieve full solubility, especially at higher concentrations, gentle warming and sonication are recommended.[4][5]



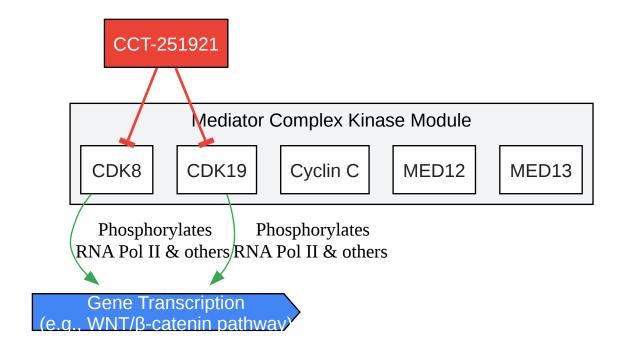
- Warm the solution to 60°C in a water bath or on a heat block for a few minutes.[4]
- If a precipitate is still visible, sonicate the tube for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
 - To avoid degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile cryovials.[4]
 - Label each aliquot clearly with the compound name, concentration, date, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[4]

Visualizations









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